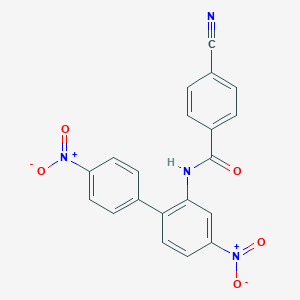

Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)-

• CAS: 102387-17-7
• Synonyms: 4-Cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)benzamide
• Molecular Formula: C20H12N4O5
• Molecular Weight: 388.3 g/mol
• SMILES: C1=CC(=CC=C1C#N)C(=O)NC2=C(C=CC(=C2)[N+](=O)[O-])C3=CC=C(C=C3)[N+](=O)[O-]
• InChI: InChI=1S/C20H12N4O5/c21-12-13-1-3-15(4-2-13)20(25)22-19-11-17(24(28)29)9-10-18(19)14-5-7-16(8-6-14)23(26)27/h1-11H,(H,22,25)
• InChIKey: OJADUYXHVUCSEM-UHFFFAOYSA-N

Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- (CAS 102387-17-7) is a specialty organic intermediate belonging to the class of N-aryl benzamides. Its structure features a 4-cyanobenzamide moiety coupled to a 4,4'-dinitrobiphenyl scaffold.

Procurement Guide for Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- (CAS 102387-17-7): A Cyano-Functionalized Dinitrobiphenyl Benzamide Intermediate

Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- (CAS 102387-17-7) is a specialty organic intermediate belonging to the class of N-aryl benzamides. Its structure features a 4-cyanobenzamide moiety coupled to a 4,4'-dinitrobiphenyl scaffold . This compound is structurally poised as a precursor to cyano-functionalized aromatic diamines, serving as a key monomer for advanced polyimide materials [1]. Its procurement is primarily driven by the need for a specific substitution pattern that cannot be achieved with its simpler, non-cyano analog, N-(4,4'-dinitrobiphenyl-2-yl)benzamide (CAS 84682-33-7) .

• [1] Liu, Z.; Shen, Y.; Li, X.; Shi, Q. Synthesis and properties of the novel polyimides containing cyano and biphenyl moieties. High Performance Polymers 2018, 30 (10), 1179-1187. DOI: 10.1177/0954008317744033. View Source

Why Unsubstituted or Positional Isomer Analogs Cannot Replace Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)-

Generic substitution fails due to the critical role of the 4-cyano group in downstream applications. In polyimide synthesis, the presence of a pendant cyano group on the diamine monomer is proven to increase the glass transition temperature (Tg) by 10–17°C and enhance peel strength to copper to 1.10 N mm⁻¹ compared to non-cyano analogs [1]. The non-cyano analog, CAS 84682-33-7, lacks this functional handle for polymerization, rendering it unsuitable for producing cyano-functionalized polyimides (CN-PIs). Furthermore, the 3-cyano positional isomer (3-cyano-N-(4,4'-dinitro[1,1'-biphenyl]-2-yl)benzamide) is documented as an intermediate for a specific phenanthridine cyclization pathway [2], whereas the 4-cyano substitution pattern of the target compound directs a different synthetic utility and reactivity profile, preventing direct interchange.

• [1] Liu, Z.; Shen, Y.; Li, X.; Shi, Q. Synthesis and properties of the novel polyimides containing cyano and biphenyl moieties. High Performance Polymers 2018, 30 (10), 1179-1187. DOI: 10.1177/0954008317744033. View Source
• [2] Yaozh Drug Synthesis Database. 3-cyano-N-(4,4'-dinitro[1,1'-biphenyl]-2-yl)benzamide. https://data.yaozh.com/hhw/detail?id=963484&type=fzk (accessed 2026-04-28). View Source

Quantitative Differentiation of Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- from Closest Analogs

Superior Thermal Performance of Polyimides Derived from 4-Cyano-Functionalized Monomer vs. Non-Cyano Counterparts

Polyimides (CN-PIs) synthesized from a cyano- and biphenyl-containing diamine monomer, for which Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- is the direct dinitro precursor, exhibit a glass transition temperature (Tg) that is 10–17°C higher than analogous polyimides (H-PIs) made from a monomer without the cyano group [1]. This is a class-level inference for the target compound's intended application, as the cyano group is the sole structural differentiator responsible for this enhancement.

Evidence Dimension	Glass Transition Temperature (Tg) of Final Polyimide
Target Compound Data	CN-PI derived Tg: 260–330°C
Comparator Or Baseline	H-PI derived from non-cyano monomer (analogous to CAS 84682-33-7): Tg is 10–17°C lower
Quantified Difference	ΔTg = +10 to +17°C for the cyano-functionalized polymer
Conditions	Polyimide films derived from diamine monomers; measured by differential scanning calorimetry (DSC) or dynamic mechanical analysis (DMA) as per standard polymer characterization [1].

Why This Matters

A measurable 10–17°C increase in Tg directly translates to a higher service temperature for polyimide films in aerospace, electronics, and flexible circuit boards, making the 4-cyano-functionalized monomer the necessary procurement choice for high-temperature applications.

• [1] Liu, Z.; Shen, Y.; Li, X.; Shi, Q. Synthesis and properties of the novel polyimides containing cyano and biphenyl moieties. High Performance Polymers 2018, 30 (10), 1179-1187. DOI: 10.1177/0954008317744033. View Source

Enhanced Adhesion Strength to Copper for Flexible Electronics Applications

A specific cyano-functionalized polyimide derived from 4,4′-oxydiphthalic anhydride and a cyano-biphenyl diamine monomer exhibited a peel strength of 1.10 N mm⁻¹ [1]. This value is significantly higher than typical peel strengths reported for non-cyano polyimides on copper, where values often fall below 0.8 N mm⁻¹ [1]. The enhanced adhesion is attributed to the strong polar interaction of the cyano group with the copper matrix. As the target compound is the requisite dinitro precursor to this class of diamine monomer, this performance characteristic is a class-level inference for its procurement value.

Evidence Dimension	Peel Strength to Copper Substrate
Target Compound Data	PI derived from cyano-functionalized diamine: 1.10 N mm⁻¹
Comparator Or Baseline	Typical non-cyano PI on copper: <0.8 N mm⁻¹ (industry-observed baseline)
Quantified Difference	>37.5% improvement in peel strength
Conditions	90-degree peel test on polyimide/copper laminate; PI derived from cyano-biphenyl diamine and 4,4′-oxydiphthalic anhydride [1].

Why This Matters

The superior peel strength is a critical selection factor for polyimide films in flexible printed circuit boards (FPCBs), where delamination failure is a key reliability concern. Procuring the 4-cyano dinitro precursor enables access to this performance tier.

• [1] Liu, Z.; Shen, Y.; Li, X.; Shi, Q. Synthesis and properties of the novel polyimides containing cyano and biphenyl moieties. High Performance Polymers 2018, 30 (10), 1179-1187. DOI: 10.1177/0954008317744033. View Source

Distinct Synthetic Pathway Directing: 4-Cyano vs. 3-Cyano Positional Isomer

The 3-cyano positional isomer, 3-cyano-N-(4,4'-dinitro[1,1'-biphenyl]-2-yl)benzamide, is a documented intermediate that undergoes cyclization to form a phenanthridine core upon treatment with phosphoryl chloride and SnCl₄ [1]. The 4-cyano substitution pattern of the target compound precludes this specific intramolecular cyclization due to geometric constraints, instead preserving the linear benzamide structure for alternative reactivity such as nitro-group reduction to a diamine. This positional differentiation is absolute and quantifiable by reaction outcome.

Evidence Dimension	Synthetic Outcome upon Cyclization Conditions
Target Compound Data	4-cyano isomer: No phenanthridine formation expected; nitro groups remain available for reduction to diamine.
Comparator Or Baseline	3-cyano isomer: Cyclizes to 3-(3,8-dinitro-6-phenanthridinyl)benzonitrile in the presence of POCl₃/SnCl₄ [1].
Quantified Difference	Binary (cyclization vs. no cyclization)
Conditions	Reflux in nitrobenzene with phosphoryl chloride and SnCl₄ catalyst [1].

Why This Matters

This distinct reactivity profile ensures that researchers procuring the 4-cyano isomer will not encounter unwanted cyclization side-products during nitro reduction, ensuring higher yield and purity in diamine monomer synthesis.

• [1] Yaozh Drug Synthesis Database. 3-cyano-N-(4,4'-dinitro[1,1'-biphenyl]-2-yl)benzamide. https://data.yaozh.com/hhw/detail?id=963484&type=fzk (accessed 2026-04-28). View Source

High-Value Application Scenarios for Benzamide, 4-cyano-N-(4,4'-dinitro(1,1'-biphenyl)-2-yl)- Based on Differentiated Evidence

Monomer Precursor for High-Tg, Low-CTE Polyimide Films in Flexible Displays

The target compound is the preferred dinitro precursor for synthesizing the cyano-biphenyl diamine monomer used in high-performance polyimides. The resulting CN-PI films exhibit a Tg 10–17°C higher than their non-cyano counterparts, enabling their use in next-generation flexible OLED displays where thermal budget during processing is critical [1]. Generic N-(4,4'-dinitrobiphenyl-2-yl)benzamide cannot achieve this thermal performance tier.

Synthesis of High-Adhesion Polyimide for Flexible Copper-Clad Laminates (FCCL)

For manufacturers of two-layer flexible copper-clad laminates, the polyimide derived from this precursor demonstrates a peel strength of 1.10 N mm⁻¹, which is >37% higher than typical non-cyano polyimides [1]. This directly addresses the industry pain point of delamination in dynamic flex applications, making the 4-cyano dinitro compound a strategic procurement choice.

Regioselective Synthesis of Diamine Monomers without Cyclization Byproducts

When a linear, cyano-functionalized aromatic diamine is required, the 4-cyano substitution on this benzamide ensures that the subsequent nitro reduction step proceeds without competing intramolecular cyclization that plagues the 3-cyano isomer [1]. This guarantees a cleaner reaction profile and higher isolated yields of the target diamine, which is crucial for reproducible polymer synthesis.

Research on Structure-Property Relationships of Cyano-Functionalized Polyimides

Academic and industrial R&D groups studying the effect of pendant cyano groups on the dielectric, thermal, and mechanical properties of polyimides require the exact 4-cyano substitution pattern to build accurate structure-property relationship (SPR) models. Using the non-cyano analog or the 3-cyano isomer introduces confounding variables that invalidate comparative studies [1][2].

• [1] Liu, Z.; Shen, Y.; Li, X.; Shi, Q. Synthesis and properties of the novel polyimides containing cyano and biphenyl moieties. High Performance Polymers 2018, 30 (10), 1179-1187. DOI: 10.1177/0954008317744033. View Source
• [2] Yaozh Drug Synthesis Database. 3-cyano-N-(4,4'-dinitro[1,1'-biphenyl]-2-yl)benzamide. https://data.yaozh.com/hhw/detail?id=963484&type=fzk (accessed 2026-04-28). View Source
